

Application Notes and Protocols for Lolamicin in In Vitro Assays

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Compound of Interest

Compound Name: **Lolamicin**
Cat. No.: **B15559531**

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Introduction

Lolamicin is a novel, experimental antibiotic that exhibits selective activity against Gram-negative bacteria, with a unique mechanism that spares the gut microbiome. It achieves this selectivity by targeting the Lipoprotein transport (Lol) system, specifically the LolCDE complex, which is essential for the viability of many Gram-negative pathogens but shows sequence divergence between pathogenic and commensal bacteria. These application notes provide detailed protocols for the solubilization of **Lolamicin** and its preparation for common in vitro assays, such as Minimum Inhibitory Concentration (MIC) and time-kill kinetics studies.

Chemical Properties and Solubility

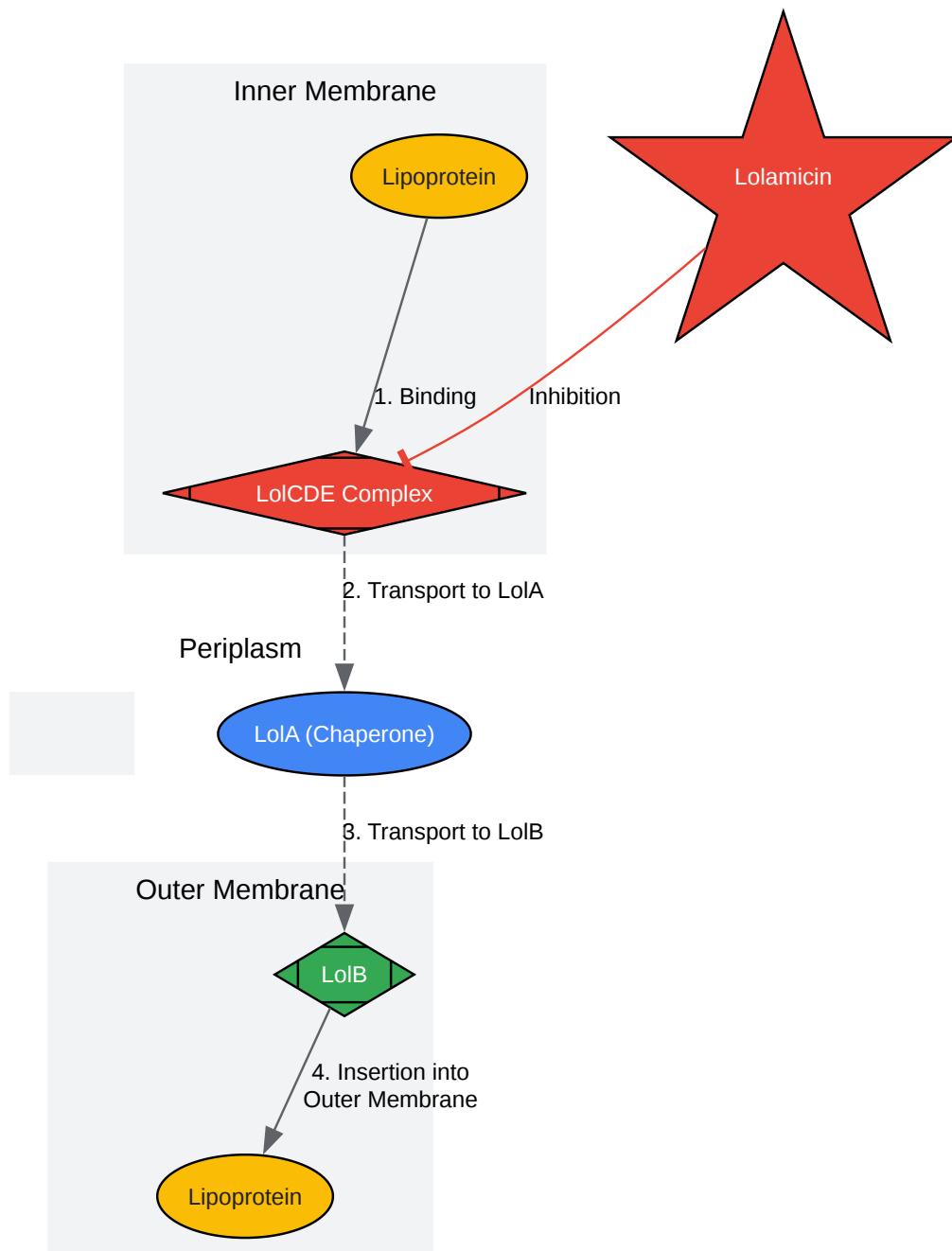
Lolamicin is a solid compound with the molecular formula $C_{24}H_{20}N_4O$ and a molecular weight of 380.4 g/mol. Due to its hydrophobic nature, **Lolamicin** is sparingly soluble in aqueous solutions. The recommended solvents for preparing stock solutions are dimethyl sulfoxide (DMSO) and ethanol.

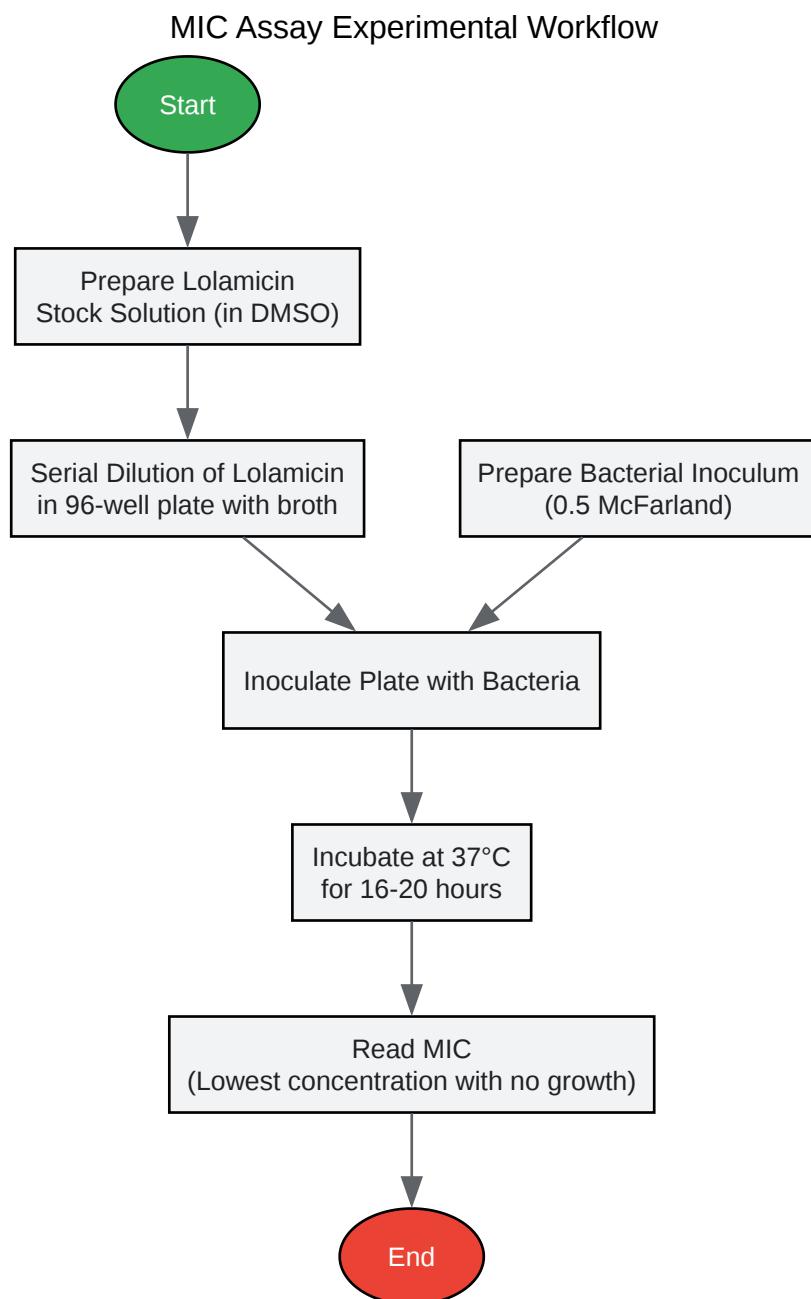
Property	Value	Source
Molecular Formula	C ₂₄ H ₂₀ N ₄ O	
Molecular Weight	380.4 g/mol	
Appearance	Solid	
Solubility	≥ 10 mg/mL in DMSO	
≥ 10 mg/mL in Ethanol		
Storage	Store as a solid at -20°C	
Stability	≥ 4 years at -20°C	

Mechanism of Action: Targeting the LolCDE System

Lolamicin exerts its antibacterial effect by inhibiting the LolCDE complex, an ATP-binding cassette (ABC) transporter located in the inner membrane of Gram-negative bacteria. The LolCDE system is responsible for the transport of lipoproteins from the inner membrane to the outer membrane, a process vital for maintaining the integrity of the bacterial cell envelope. By competitively binding to the LolCDE complex, **Lolamicin** disrupts this transport, leading to the mislocalization of lipoproteins, cell envelope stress, and ultimately cell death.

Lolamicin's Mechanism of Action



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- To cite this document: BenchChem. [Application Notes and Protocols for Lolamicin in In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15559531#lolamicin-solubility-and-preparation-for-in-vitro-assays>

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